

Part 1: Executive Summary & Strategic Value

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Compound of Interest

Compound Name:	4-formyl-5-methyl-1H-pyrrole-2-carbonitrile
CAS No.:	728899-33-0
Cat. No.:	B12960743

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4-Formyl-1-methyl-1H-pyrrole-2-carbonitrile (CAS 119580-81-3) is a high-value heterocyclic building block characterized by its orthogonal dual-functionality. Possessing both an electrophilic aldehyde at the C4 position and a reactive nitrile at the C2 position of an N-methylated pyrrole core, it serves as a critical scaffold in the synthesis of advanced pharmaceuticals and agrochemicals.

Core Application Focus: Its primary utility lies in the development of Receptor-Interacting Protein Kinase 1 (RIPK1) inhibitors, a therapeutic class targeting necroptosis and inflammation in neurodegenerative diseases (e.g., ALS, Alzheimer's) and autoimmune disorders. Additionally, it is a precursor for novel agrochemical pest control agents where the pyrrole core mimics natural alkaloids.

Why This Molecule Matters:

- **Orthogonal Reactivity:** The aldehyde allows for Knoevenagel condensations and reductive aminations without affecting the nitrile, which can be subsequently transformed into amides, carboxylic acids, or tetrazoles.

- **Structural Rigidity:** The pyrrole ring provides a rigid, planar linker often required for binding in kinase ATP-pockets.

Part 2: Physicochemical Profile

Table 1: Chemical Identity & Physical Properties

Property	Data
Chemical Name	4-Formyl-1-methyl-1H-pyrrole-2-carbonitrile
Synonyms	1-Methyl-4-formylpyrrole-2-carbonitrile; 4-Formyl-1-methylpyrrole-2-carbonitrile
CAS Number	119580-81-3
Molecular Formula	C ₇ H ₆ N ₂ O
Molecular Weight	134.14 g/mol
Appearance	Off-white to light brown solid
Melting Point	98–102 °C (Experimental)
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Sparingly soluble in water
pKa	~ -3.8 (Conjugate acid of pyrrole nitrogen, estimated)
SMILES	<chem>CN1C=C(C=O)C=C1C#N</chem>
InChI Key	InChI=1S/C7H6N2O/c1-10-4-6(5-11)3-7(10)2-8/h3-5H,1H3

Part 3: Mechanism of Action & Synthetic Utility

Synthetic Versatility

From an application scientist's perspective, CAS 119580-81-3 is a "linchpin" intermediate. Its value is derived from the electronic push-pull system created by the electron-donating N-methyl group and the electron-withdrawing nitrile and formyl groups.

- **C4-Formyl Reactivity:** The aldehyde is highly reactive toward nucleophiles. It is frequently used in reductive amination to attach solubilizing amine tails or in aldol-type condensations to build fused ring systems.
- **C2-Nitrile Stability:** The nitrile group is relatively stable under mild reducing conditions used for the aldehyde, allowing for stepwise synthesis. It typically serves as a "masked" carboxylic acid or can be converted into a tetrazole bioisostere (common in sartans and kinase inhibitors) using sodium azide.

Case Study: Synthesis of RIPK1 Inhibitors

In the context of Patent WO2017096301A1, this compound is used to synthesize isoxazolidine-derived inhibitors. The pyrrole aldehyde undergoes condensation with hydroxylamine derivatives or active methylene compounds to form the pharmacophore essential for inhibiting the necroptotic pathway.

Mechanism: The resulting drug molecule binds to the allosteric pocket of RIPK1, stabilizing the kinase in an inactive conformation (DLG-out), thereby preventing the phosphorylation cascade that leads to cell death.

Part 4: Experimental Protocols

Protocol A: Synthesis of CAS 119580-81-3 (Vilsmeier-Haack Route)

Note: This is the standard industrial route for formylating electron-rich heterocycles.

Reagents:

- **Starting Material:** 1-Methyl-1H-pyrrole-2-carbonitrile (CAS 67287-91-4)
- **Reagent:** Phosphorus Oxychloride (POCl_3)
- **Solvent:** Dimethylformamide (DMF)

Step-by-Step Workflow:

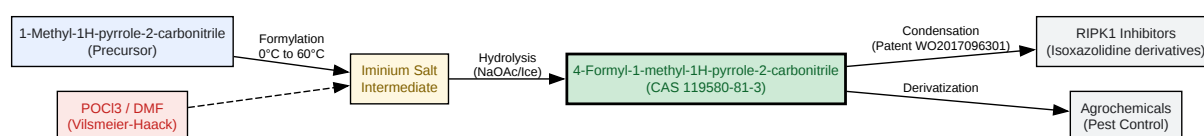
- Preparation of Vilsmeier Reagent: In a flame-dried flask under Argon, cool DMF (3.0 eq) to 0°C. Dropwise add POCl₃ (1.2 eq) over 30 minutes. A white precipitate (Vilsmeier salt) may form. Stir for 30 mins.
- Addition: Dissolve 1-Methyl-1H-pyrrole-2-carbonitrile (1.0 eq) in minimal DMF. Add this solution dropwise to the Vilsmeier reagent at 0°C.
- Reaction: Allow the mixture to warm to room temperature, then heat to 60°C for 4 hours. Monitor by TLC (EtOAc/Hexane 1:3).
- Hydrolysis: Pour the reaction mixture onto crushed ice/sodium acetate solution (buffered pH ~5-6). Stir vigorously for 1 hour to hydrolyze the iminium intermediate.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography (Gradient: 0-40% EtOAc in Hexanes).

Protocol B: Reductive Amination (General Application)

Objective: Derivatization of the C4-aldehyde for library generation.

- Dissolve CAS 119580-81-3 (1 mmol) in DCE (Dichloroethane).
- Add Amine (1.1 mmol) and Acetic Acid (1.5 eq). Stir for 30 mins.
- Add Sodium Triacetoxyborohydride (STAB, 1.5 eq). Stir at RT overnight.
- Quench with sat. NaHCO₃. Extract with DCM.

Part 5: Visualization of Synthetic Pathways



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Figure 1: Synthesis pathway of CAS 119580-81-3 via Vilsmeier-Haack formylation and its downstream applications in drug discovery.

Part 6: Safety & Handling (GHS Data)

Signal Word: WARNING

Hazard Class	H-Code	Hazard Statement	Precautionary Measures
Acute Toxicity (Oral)	H302	Harmful if swallowed.	Wash hands thoroughly after handling.[1] Do not eat/drink when using.
Skin Irritation	H315	Causes skin irritation.	Wear protective gloves (Nitrile).
Eye Irritation	H319	Causes serious eye irritation.[1]	Wear eye protection/face shield. [1] Rinse cautiously with water if in eyes. [1]
STOT - SE	H335	May cause respiratory irritation.	Use only outdoors or in a well-ventilated area.[1] Avoid breathing dust.[1]

Handling Protocol:

- Storage: Store at 2-8°C (Refrigerate) under inert atmosphere (Argon/Nitrogen). The aldehyde is susceptible to oxidation to the carboxylic acid upon prolonged exposure to air.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

Part 7: References

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